

Alpertine: An Investigational Antipsychotic with No Current Application in Cellular Imaging

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Compound of Interest

Compound Name: Alpertine

Cat. No.: B1662706

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Alpertine, a synthetic compound belonging to the pertine group of tryptamine derivatives, was originally developed as a potential antipsychotic, neuroleptic, and tranquilizer. Despite its investigation, it was never commercially marketed. Extensive review of the scientific literature reveals no evidence of **Alpertine** being utilized as a molecular or fluorescent probe for cellular imaging. Consequently, detailed application notes and experimental protocols for this purpose cannot be provided.

This document serves to detail the known chemical properties of **Alpertine** and its intended, though unfulfilled, pharmacological role.

Chemical and Pharmacological Profile of Alpertine

Alpertine, with the developmental code name WIN-31665, is chemically identified as ethyl 5,6-dimethoxy-3-[2-(4-phenylpiperazin-1-yl)ethyl]-1H-indole-2-carboxylate[1]. Its chemical formula is C₂₅H₃₁N₃O₄[1].

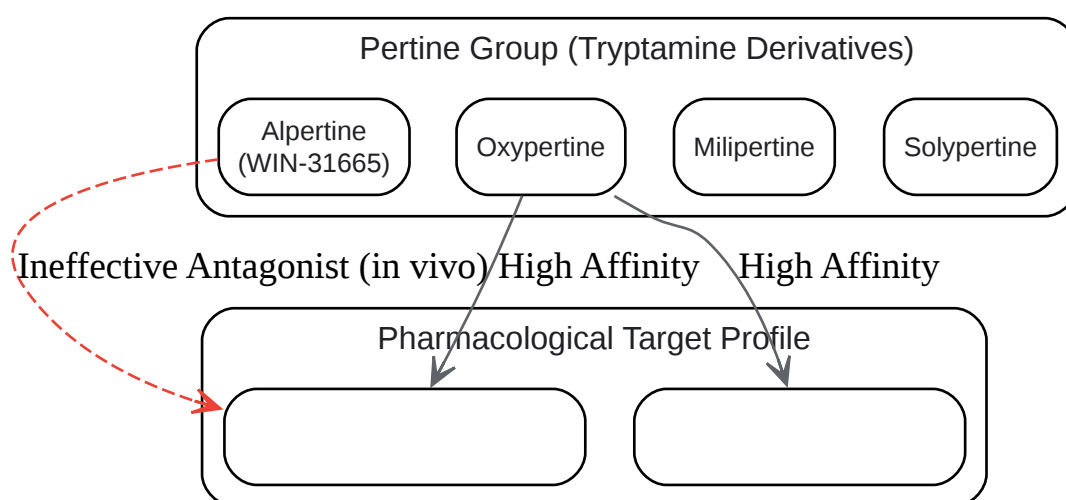
Table 1: Physicochemical Properties of **Alpertine**

Property	Value	Reference
IUPAC Name	ethyl 5,6-dimethoxy-3-[2-(4-phenylpiperazin-1-yl)ethyl]-1H-indole-2-carboxylate	[1]
Molecular Formula	C ₂₅ H ₃₁ N ₃ O ₄	[1]
Molar Mass	437.540 g·mol ⁻¹	[1]
CAS Number	27076-46-6	

Alpertine is structurally related to other "pertine" compounds such as milipertine, oxypertine, and solypertine. These compounds are also substituted tryptamines and piperazinyloethylindoles. Oxypertine, a related compound, has demonstrated high affinity for serotonin 5-HT₂ and dopamine D₂ receptors. However, in animal studies, **Alpertine** did not show efficacy in antagonizing the behavioral effects of the serotonin receptor agonist tryptamine at the doses tested.

Logical Relationship of Pertine Compounds

The following diagram illustrates the relationship between **Alpertine** and its structurally similar compounds, all of which were investigated for their antipsychotic potential.



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Caption: Relationship of **Alpertine** to other pertine compounds and their known receptor interactions.

Conclusion for Cellular Imaging Applications

The primary requirement for a molecular probe in cellular imaging is the possession of a detectable signal, such as fluorescence, and the ability to specifically bind to a target of interest within a cell. There is no published data to suggest that **Alpertine** possesses intrinsic fluorescence or has been modified with a fluorophore for such purposes. Furthermore, its efficacy in binding to key neurological receptors like the serotonin receptor in a manner that would be useful for imaging is not established.

Researchers and drug development professionals seeking molecular probes for cellular imaging are advised to consider established fluorescent probes with well-characterized binding affinities and spectral properties. The investigation of novel compounds, such as tryptamine derivatives, for their potential as fluorescent probes would require extensive research into their photophysical properties and target specificity, which has not been undertaken for **Alpertine**.

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References

- 1. ccrod.cancer.gov [ccrod.cancer.gov]
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